

isobutyl methacrylate CAS number and synonyms

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Compound of Interest

Compound Name: *Isobutyl(metha)acrylate*

Cat. No.: *B15416555*

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An In-depth Technical Guide to Isobutyl Methacrylate

For researchers, scientists, and drug development professionals, a thorough understanding of chemical compounds is paramount. This guide provides a detailed overview of isobutyl methacrylate, a versatile monomer used in a variety of applications.

Core Identification

CAS Number: 97-86-9[1][2][3][4]

Synonyms:

- 2-Methylpropyl methacrylate[1]
- Isobutyl α -methylacrylate[1]
- Isobutyl 2-methyl-2-propenoate[1][5]
- Methacrylic Acid Isobutyl Ester[2][3]
- Isobutyl 2-methylacrylate[3]
- 2-Methyl-2-propenoic acid 2-methylpropyl ester[3]

Chemical and Physical Properties

The following table summarizes the key quantitative data for isobutyl methacrylate, providing a clear comparison of its physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ O ₂	[1][2][5]
Molecular Weight	142.20 g/mol	[1][2]
Appearance	Colorless liquid	[5][6][7]
Density	0.886 g/mL at 25 °C	[1][6]
Boiling Point	155 °C	[1][6][7]
Melting Point	-34 °C	[7]
Flash Point	42.5 °C (closed cup)	[1]
Vapor Pressure	3.5 mmHg (at 20 °C)	[1]
Vapor Density	3.82 (vs air)	[1]
Refractive Index	n _{20/D} 1.420	[1][6]
Solubility	Limited solubility in water; soluble in non-polar solvents like hexane and toluene.	[5]

Applications in Research and Development

Isobutyl methacrylate is a monomer primarily used in the synthesis of polymers and copolymers.[5][7] These polymers have found applications in various fields due to their desirable properties such as excellent durability, flexibility, and weather resistance.[5][8]

Key application areas include:

- **Coatings and Resins:** It is a component in the manufacturing of acrylic resins used in automotive coatings, metal primers, and clear coats to provide high gloss, UV resistance, and durability.[6][8]

- Adhesives and Sealants: The polymer is utilized in pressure-sensitive adhesives for tapes and labels, as well as in construction adhesives and sealants.[8]
- Biomaterials: Research has explored its use in dental materials and other biomedical applications.
- Cosmetics: It is found in nail polishes and hair styling products due to its film-forming properties.[8]

Safety and Handling

Isobutyl methacrylate is a flammable liquid and should be handled with appropriate safety precautions.[4][6] It can be irritating to the skin and eyes and may cause a narcotic effect.[6] The compound is sensitive to light, heat, and air and can readily polymerize.[6] For stabilization, it often contains an inhibitor such as monomethyl ether hydroquinone.[1] It is incompatible with strong oxidizing agents.[6] Proper storage is in a cool, dark, and well-ventilated area.

Disclaimer: This document is intended for informational purposes only and does not constitute professional advice. Please consult the relevant safety data sheets and regulatory guidelines before handling this chemical.

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Ontario, CA 91761, United States

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